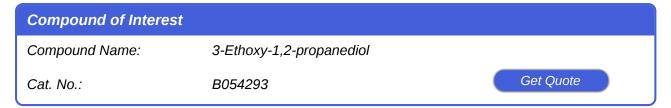


A Technical Guide to the Physical Properties of 3-Ethoxy-1,2-propanediol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **3-Ethoxy-1,2-propanediol** (CAS RN: 1874-62-0), a versatile glycerol derivative. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work.

Core Physical Properties

3-Ethoxy-1,2-propanediol, also known as Glycerol 1-Ethyl Ether, is a colorless, viscous, and stable hygroscopic liquid.[1][2][3] It is miscible with water, ethanol, and various organic solvents.[1][2][3] The key physical and chemical characteristics of **3-Ethoxy-1,2-propanediol** are summarized in the table below, providing a clear and concise reference for laboratory and development applications.



Property	Value	Units	Conditions
Molecular Formula	C5H12O3		
Molecular Weight	120.15	g/mol	
Density	1.063	g/mL	at 25 °C
Boiling Point	222	°C	
Flash Point	110 - 113	°C	
Refractive Index	1.441	at 20 °C	
Solubility	Miscible with water and ethanol. Slightly soluble in Chloroform and Methanol.		
Appearance	Colorless to light yellow, clear liquid/oil	_	
рКа	13.69 ± 0.20	Predicted	

Experimental Protocols for Property Determination

The following section outlines the standard experimental methodologies that can be employed to determine the key physical properties of **3-Ethoxy-1,2-propanediol**.

Density Measurement

The density of liquid samples like **3-Ethoxy-1,2-propanediol** is accurately determined using a vibrating tube densimeter.[4] This method is based on measuring the change in the oscillation frequency of a U-shaped tube when it is filled with the sample. The instrument is first calibrated using two standards of known density, typically dry air and pure water. The sample is then introduced into the thermostated measurement cell, and its density is calculated from the measured oscillation period. For a viscous liquid, it is crucial to ensure the sample is free of air bubbles before measurement.

Boiling Point Determination



The boiling point is determined by heating the liquid and observing the temperature at which the vapor pressure of the liquid equals the external pressure. For a precise measurement, an ebulliometer is used. The liquid is heated in a flask equipped with a reflux condenser and a calibrated thermometer or a temperature probe placed in the vapor phase above the liquid surface. The boiling point is recorded when the temperature stabilizes while the liquid is boiling steadily.

Flash Point Measurement

The flash point is determined using a closed-cup tester, such as a Pensky-Martens or Cleveland open-cup apparatus. The sample is heated at a slow, constant rate in a cup. A small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily upon the application of the ignition source.

Refractive Index Measurement

The refractive index is measured using a refractometer, typically an Abbé refractometer. A small drop of the liquid is placed on the prism of the instrument. The refractometer measures the angle at which light is bent as it passes from the prism to the sample. The measurement is temperature-dependent, so the prism temperature is controlled, usually at 20°C, using a water bath.

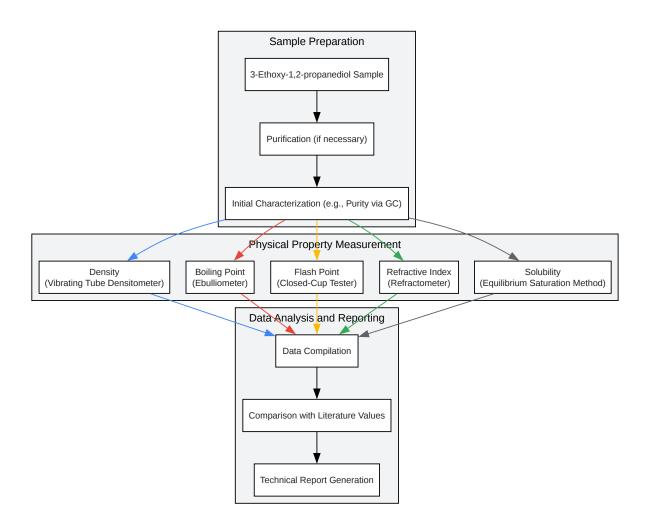
Solubility Assessment

The solubility of **3-Ethoxy-1,2-propanediol** in various solvents is determined by the equilibrium saturation method. A known amount of the solvent is placed in a thermostated vessel, and the solute (**3-Ethoxy-1,2-propanediol**) is added in small increments with constant stirring until a saturated solution is formed, indicated by the presence of undissolved solute. The concentration of the dissolved solute is then determined by a suitable analytical technique, such as gas chromatography or by gravimetric analysis after solvent evaporation. For miscibility determination, visual inspection of the mixture at different compositions is performed.

Experimental Workflow

The logical workflow for the characterization of the physical properties of **3-Ethoxy-1,2-propanediol** is illustrated in the following diagram.





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Caption: Workflow for Physical Property Characterization.



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